

# A Comprehensive Technical Guide to the Safe Handling of 2-Nitrobenzenesulfonyl Chloride

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## Compound of Interest

Compound Name: 2-Nitrobenzenesulfonyl chloride

Cat. No.: B045322

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This in-depth guide provides critical safety and handling information for **2-Nitrobenzenesulfonyl chloride** (CAS No. 1694-92-4), a vital reagent in organic synthesis and pharmaceutical development. Adherence to these protocols is essential to ensure a safe laboratory environment and mitigate the inherent risks associated with this corrosive and reactive compound.

## Hazard Identification and Classification

**2-Nitrobenzenesulfonyl chloride** is classified as a hazardous substance, primarily due to its corrosive nature.<sup>[1][2]</sup> It is known to cause severe skin burns and serious eye damage.<sup>[1][3][4]</sup> Inhalation may lead to respiratory irritation and corrosive injuries to the upper respiratory tract and lungs.<sup>[1][3][5]</sup> The substance may also cause sensitization through skin contact.<sup>[6]</sup>

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.<sup>[4]</sup>
- H317: May cause an allergic skin reaction.<sup>[7]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup>
- H290: May be corrosive to metals.<sup>[4]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Nitrobenzenesulfonyl chloride** is provided in the table below. This data is crucial for safe storage and handling.

Property	Value	Source
Appearance	White to yellow or orange powder/crystal	[1][5][8]
CAS Number	1694-92-4	[1][3][5][8][9]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClNO <sub>2</sub> S	[3][5][8]
Molecular Weight	221.62 g/mol	[3]
Melting Point	63 - 67 °C (145.4 - 152.6 °F)	[1][9]
Boiling Point	Not available	[1][9]
Flash Point	Not available	[1]
Solubility	Soluble in toluene, tetrahydrofuran, methylene chloride, ethyl acetate, and dimethylformamide. Insoluble in water.	[9]
Moisture Sensitivity	Decomposes on exposure to moist air or water.	[1][2][6][7]

## Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and maintain the chemical's integrity.

### Handling

- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[1][6]

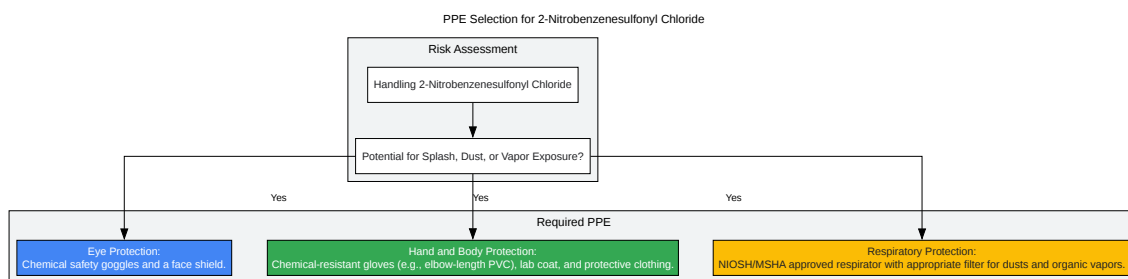
- **Personal Contact:** Avoid all personal contact, including inhalation of dust or vapors.[6] Do not get in eyes, on skin, or on clothing.[1]
- **Procedural Warning:** To avoid a violent reaction, ALWAYS add the material to water and NEVER water to the material.[6]
- **Ignition Sources:** Keep away from heat and ignition sources.[6]
- **Empty Containers:** Empty containers may contain residual dust and should be handled with care.[6] Do not cut, drill, grind, or weld such containers.[6]

## Storage

- **Conditions:** Store in a cool, dry, and well-ventilated area.[1][2][6] Keep containers tightly closed.[1]
- **Incompatible Materials:** Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][2][6] Segregate from alkalies, cyanides, sulfides, and carbonates.[6]
- **Container Material:** Use original containers.[6] Glass containers are suitable for laboratory quantities.[6] Do not use aluminum or galvanized containers.[6]
- **Atmosphere:** Store under an inert atmosphere.[1]

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are critical to prevent exposure.



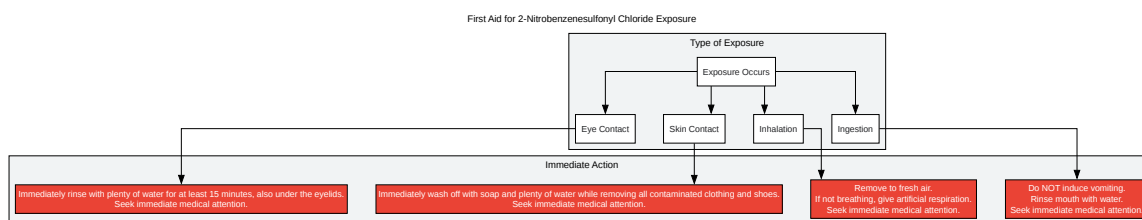
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Caption: PPE selection workflow for handling **2-Nitrobenzenesulfonyl chloride**.

- Eye and Face Protection: Wear chemical safety goggles that are tightly sealed.[1] A face shield is also required for additional protection.[1][2]
- Skin Protection: Wear appropriate protective gloves, such as elbow-length PVC gloves, and clothing to prevent skin exposure.[1][6] Contaminated leather items should be removed and destroyed.[6]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA-approved respirator with a suitable filter.[1] A full-face respirator may be necessary in some situations.[10]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.



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Caption: First aid procedures for exposure to **2-Nitrobenzenesulfonyl chloride**.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[1] Seek immediate medical attention.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[1] Seek immediate medical attention.[1]
- Inhalation: Move the victim to fresh air.[1][10] If breathing is difficult or has stopped, provide artificial respiration.[1][10] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1][10] Rinse the mouth with water.[10] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

## Fire-Fighting Measures

In the event of a fire, specific precautions must be taken.

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, dry sand, or alcohol-resistant foam.[\[1\]](#)[\[10\]](#)
- Unsuitable Extinguishing Media: DO NOT USE WATER, as the substance may decompose on contact with moisture and react violently.[\[1\]](#)[\[6\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce toxic and irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), sulfur oxides (SO<sub>x</sub>), hydrogen chloride gas, and phosgene.[\[1\]](#)[\[6\]](#)
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[6\]](#)
- Special Procedures: If a large container is involved in a fire, consider evacuation of the area up to 800 meters in all directions.[\[6\]](#)

## Accidental Release Measures

Prompt and safe cleanup of spills is essential to prevent wider contamination and exposure.

- Personal Precautions: Evacuate personnel from the area and move upwind of the spill.[\[6\]](#) Avoid breathing dust and contact with the material.[\[6\]](#)[\[10\]](#) Ensure adequate ventilation.[\[10\]](#)
- Environmental Precautions: Prevent the substance from entering drains or water systems.[\[6\]](#)[\[7\]](#)
- Methods for Containment and Cleaning Up:
  - Minor Spills: Remove all ignition sources.[\[6\]](#) Sweep up the material and place it into a suitable, labeled container for disposal.[\[1\]](#) Avoid dust formation.[\[1\]](#)
  - Major Spills: Alert the fire brigade.[\[6\]](#) Wear full body protective clothing and a breathing apparatus.[\[6\]](#) Contain the spill and prevent its entry into waterways.[\[6\]](#)

## Toxicological Information

**2-Nitrobenzenesulfonyl chloride** is corrosive and can cause severe tissue damage upon contact.[6] Prolonged or repeated exposure may lead to dermatitis or asthma-like symptoms.[6] Ingestion can cause severe burns to the mouth, throat, and stomach.[6] The substance may also induce methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.[6] [11]

## Experimental Protocols

While this guide does not detail specific synthetic experimental protocols, it is imperative that any procedure involving **2-Nitrobenzenesulfonyl chloride** is conducted with a thorough understanding of its reactivity. The electrophilic nature of the sulfonyl chloride group makes it highly reactive towards nucleophiles such as amines and alcohols.[12] Reactions should be carried out in appropriate solvents, under controlled temperature conditions, and with necessary precautions to handle potential exotherms and the evolution of hydrogen chloride gas. Always consult relevant literature and perform a comprehensive risk assessment before commencing any new experimental work.

This technical guide is intended to provide a comprehensive overview of the safety and handling precautions for **2-Nitrobenzenesulfonyl chloride**. It is not a substitute for formal safety training and a thorough review of the Safety Data Sheet (SDS) provided by the supplier. All laboratory personnel must be familiar with these procedures before working with this chemical.

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